

PFI-3: A Comparative Guide to its Bromodomain Selectivity Profile

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Compound of Interest

Compound Name: PFI 3

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This guide provides a detailed comparison of the selectivity profile of PFI-3, a potent and selective chemical probe for the Family VIII bromodomains. The information presented here, including quantitative binding data and experimental methodologies, is intended to assist researchers in the design and interpretation of studies utilizing PFI-3.

Selectivity Profile of PFI-3 Across Bromodomain Families

PFI-3 is a chemical inhibitor that demonstrates high affinity and selectivity for the bromodomains of the SWI/SNF related, matrix-associated, actin-dependent regulator of chromatin, subfamily A (SMARCA) proteins. Specifically, it targets the bromodomains of SMARCA2 (also known as BRM) and SMARCA4 (also known as BRG1), as well as the fifth bromodomain of Polybromo-1 (PB1 or BAF180), all of which are components of the SWI/SNF chromatin remodeling complex.^{[1][2][3]} This complex plays a crucial role in regulating gene expression by altering chromatin structure.^[1]

The selectivity of PFI-3 is a key feature, distinguishing it from pan-bromodomain inhibitors. It exhibits minimal binding to bromodomains outside of Family VIII, including the well-studied Bromodomain and Extra-Terminal domain (BET) family. This high specificity is attributed to a unique binding mode involving a phenolic head group that displaces water molecules within the binding pocket of Family VIII bromodomains.^[4]

Quantitative Binding Affinity Data

The following table summarizes the dissociation constants (Kd) of PFI-3 for various bromodomains as determined by BROMOScan, a competitive binding assay. Lower Kd values indicate higher binding affinity.

Bromodomain Family	Protein	Bromodomain	Kd (nM)
Family VIII	SMARCA2	87	
SMARCA4	32		
PBRM1 (PB1)	(5)	190	
Family II	BRD4	(1)	>100,000
BRD4	(2)	>100,000	
BRD2	(1)	>100,000	
BRD2	(2)	>100,000	
BRD3	(1)	>100,000	
BRD3	(2)	>100,000	
Family IV	BAZ2B	>100,000	
CREBBP	>100,000		
EP300	>100,000		

Data compiled from various sources, including DiscoverX BROMOScan results.

Experimental Protocols

The selectivity of PFI-3 is typically determined using competitive binding assays. The BROMOScan technology from DiscoverX (now part of Eurofins) is a widely used platform for this purpose.

BROMOScan Competitive Binding Assay

Objective: To determine the binding affinity (K_d) of a test compound (PFI-3) to a panel of bromodomains.

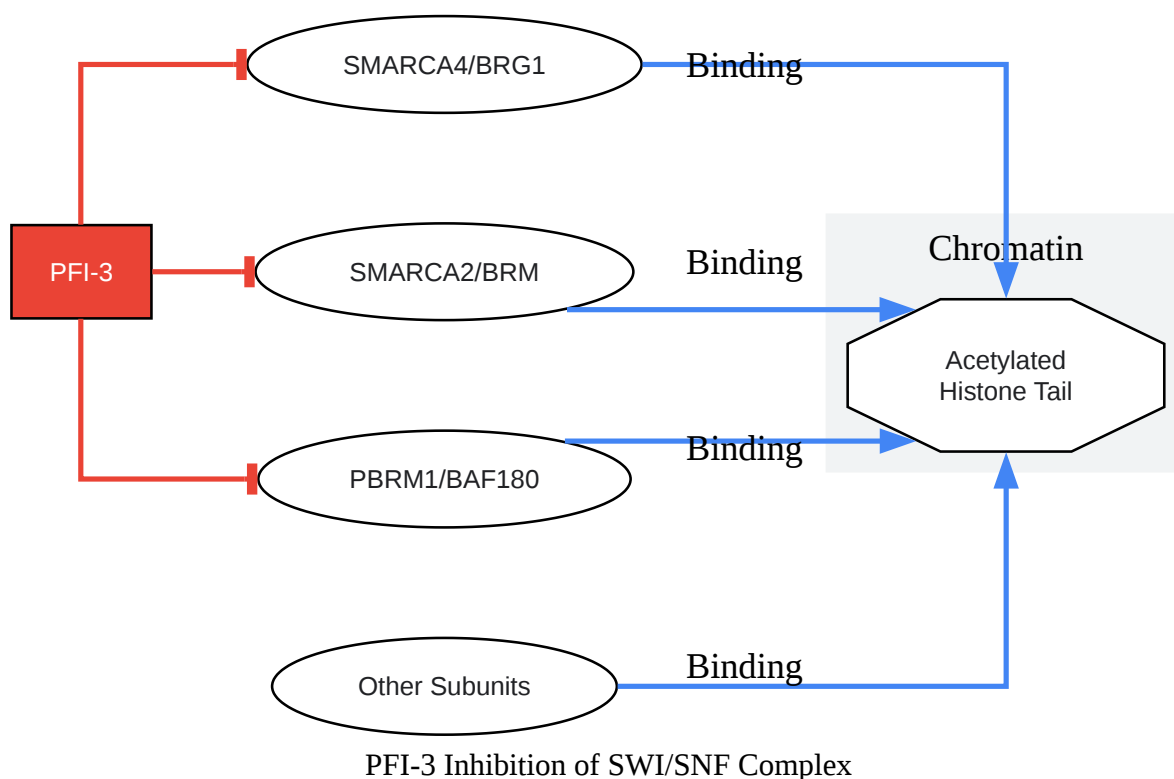
Principle: This assay measures the ability of a test compound to compete with a proprietary, immobilized ligand for binding to a DNA-tagged bromodomain. The amount of bromodomain bound to the solid support is quantified using qPCR of the DNA tag.

Methodology:

- **Immobilized Ligand:** A proprietary ligand that binds to a broad range of bromodomains is immobilized on a solid support.
- **Bromodomain Panel:** A comprehensive panel of DNA-tagged bromodomains is used.
- **Competition:** The test compound (PFI-3) is incubated at various concentrations with the DNA-tagged bromodomain of interest and the immobilized ligand.
- **Binding:** The bromodomain will partition between binding to the immobilized ligand and the test compound in solution.
- **Washing:** Unbound bromodomain is washed away.
- **Quantification:** The amount of bromodomain remaining bound to the solid support is quantified by qPCR of the DNA tag.
- **Data Analysis:** The results are expressed as a percentage of the control (no test compound). The K_d is determined by fitting the competition curve to a standard binding model.

Visualizing the Mechanism of Action

The following diagram illustrates the inhibitory effect of PFI-3 on the SWI/SNF chromatin remodeling complex.

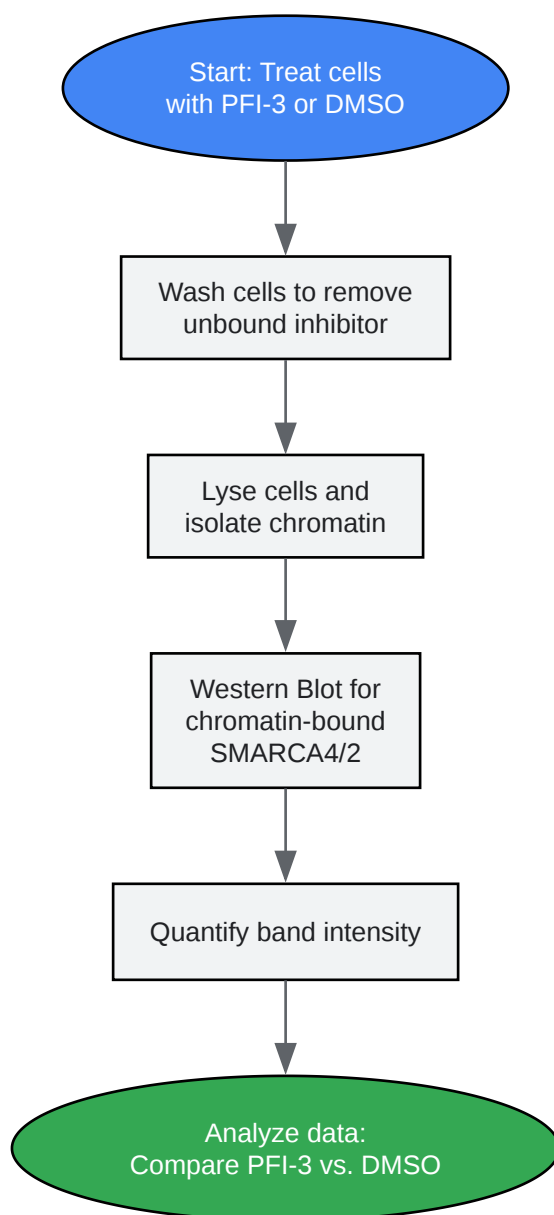


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Caption: PFI-3 selectively inhibits the bromodomains of SMARCA2/4 and PBRM1, preventing the SWI/SNF complex from binding to acetylated histones and remodeling chromatin.

Experimental Workflow for Assessing PFI-3 Activity

The following diagram outlines a typical workflow for evaluating the cellular activity of PFI-3.



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Caption: A streamlined workflow to determine the effect of PFI-3 on the chromatin association of its target proteins.

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